

Application Notes: Preparation of Oseltamivir-d3 Acid Stock Solutions

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Compound of Interest

Compound Name: *Oseltamivir-d3 Acid*

Cat. No.: *B1489179*

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Introduction

Oseltamivir-d3 Acid, the deuterium-labeled form of Oseltamivir Acid (GS 4071), is the active metabolite of the antiviral prodrug Oseltamivir Phosphate. It functions as a potent and selective inhibitor of influenza virus neuraminidase. In research settings, **Oseltamivir-d3 Acid** is primarily utilized as an internal standard for pharmacokinetic and metabolic studies, enabling precise quantification of Oseltamivir Acid in biological samples through methods such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS).[1] Accurate preparation of stock solutions is the first critical step to ensure the reliability and reproducibility of experimental results.

Chemical and Physical Properties

A summary of the key quantitative data for **Oseltamivir-d3 Acid** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	1242184-43-5	[2][3][4]
Molecular Formula	C ₁₄ H ₂₁ D ₃ N ₂ O ₄	[2][4]
Molecular Weight	287.37 g/mol	[2][4]
Appearance	White to off-white solid	[1]
Purity (by HPLC)	>95%	[5]
Isotopic Enrichment	>95%	[5]
Solubility in DMSO	≥ 5 mg/mL (17.40 mM)	[1][4]

Experimental Protocol: Preparation of a 10 mM Oseltamivir-d3 Acid Stock Solution

This protocol provides a detailed methodology for the preparation of a 10 mM stock solution of **Oseltamivir-d3 Acid** in Dimethyl Sulfoxide (DMSO).

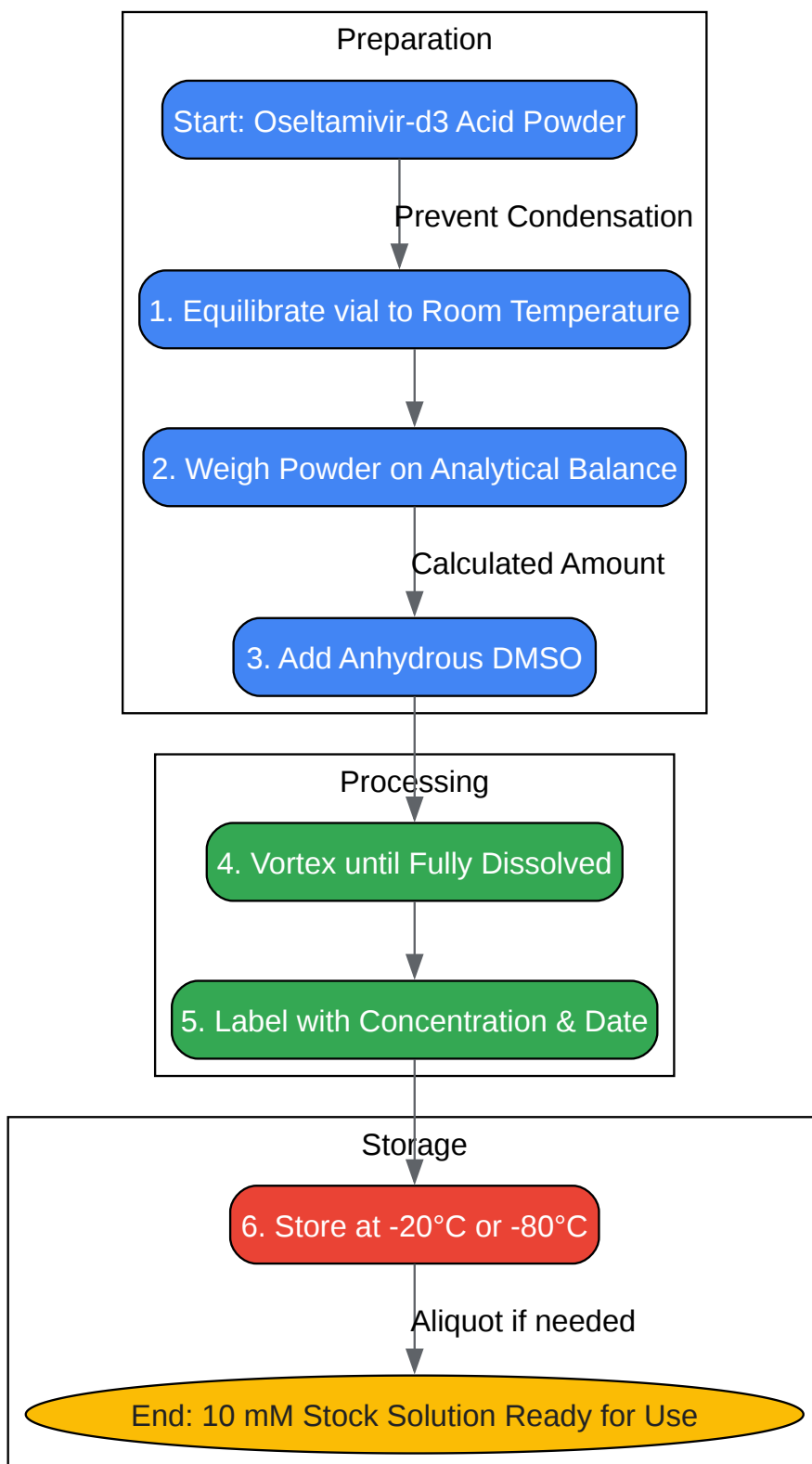
Materials and Equipment

- **Oseltamivir-d3 Acid** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), biotechnology grade or higher
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure

- **Acclimatization:** Before opening, allow the vial of **Oseltamivir-d3 Acid** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the hygroscopic compound.
- **Mass Calculation:** To prepare a 10 mM stock solution, calculate the required mass of **Oseltamivir-d3 Acid** and the volume of DMSO. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 287.37 \text{ g/mol} \times 1000 \text{ mg/g} = 2.87 \text{ mg}$
- **Weighing:** Carefully weigh out the calculated amount (e.g., 2.87 mg) of **Oseltamivir-d3 Acid** powder using an analytical balance and transfer it into a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the powder.
- **Dissolution:** Cap the tube securely and vortex the solution for 1-2 minutes until the solid is completely dissolved. A clear solution should be obtained.
- **Labeling and Storage:** Clearly label the tube with the compound name, concentration (10 mM), solvent (DMSO), preparation date, and your initials.
- **Storage:** Store the stock solution at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][4]} Avoid repeated freeze-thaw cycles.

Workflow Diagram



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Caption: Workflow for preparing **Oseltamivir-d3 Acid** stock solution.

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